

Application Notes and Protocols: NSD-IN-2 in Mouse Models of Cancer

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Compound of Interest

Compound Name: NSD-IN-2

Cat. No.: B11928476

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Introduction

NSD-IN-2, also identified as compound 151, is a potent and irreversible small molecule inhibitor of the nuclear receptor-binding SET domain protein 1 (NSD1)[1][2][3]. NSD1 is a histone methyltransferase that plays a crucial role in chromatin regulation and gene expression. Dysregulation of NSD1 activity, often through genetic translocations such as NUP98-NSD1, is implicated in the pathogenesis of various cancers, particularly acute leukemia[4][5]. These application notes provide a summary of the available data and protocols for the use of **NSD-IN-2** in preclinical mouse models of cancer, primarily focusing on leukemia driven by the NUP98-NSD1 fusion oncoprotein.

Mechanism of Action

NSD-IN-2 covalently modifies the SET domain of NSD1, leading to irreversible inhibition of its histone methyltransferase activity. This targeted inhibition aims to reverse the aberrant epigenetic landscape induced by oncogenic NSD1 fusion proteins, thereby suppressing the expression of downstream target genes, such as the HOXA cluster, which are critical for leukemic cell proliferation and survival[4][5].

Data Presentation

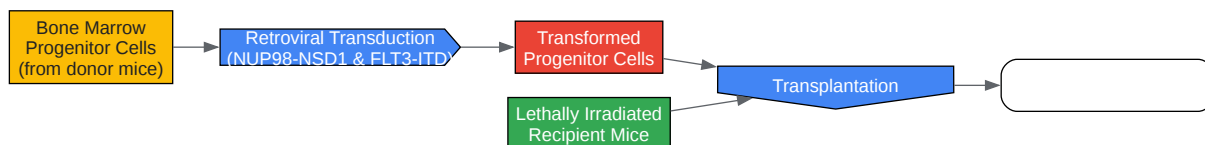
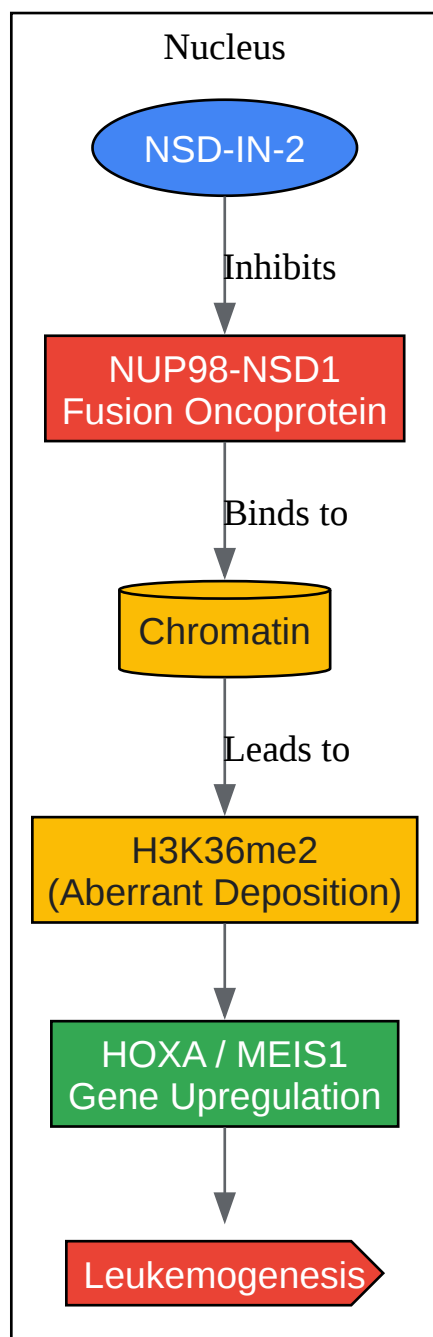
In Vitro Efficacy of NSD-IN-2 (BT5)

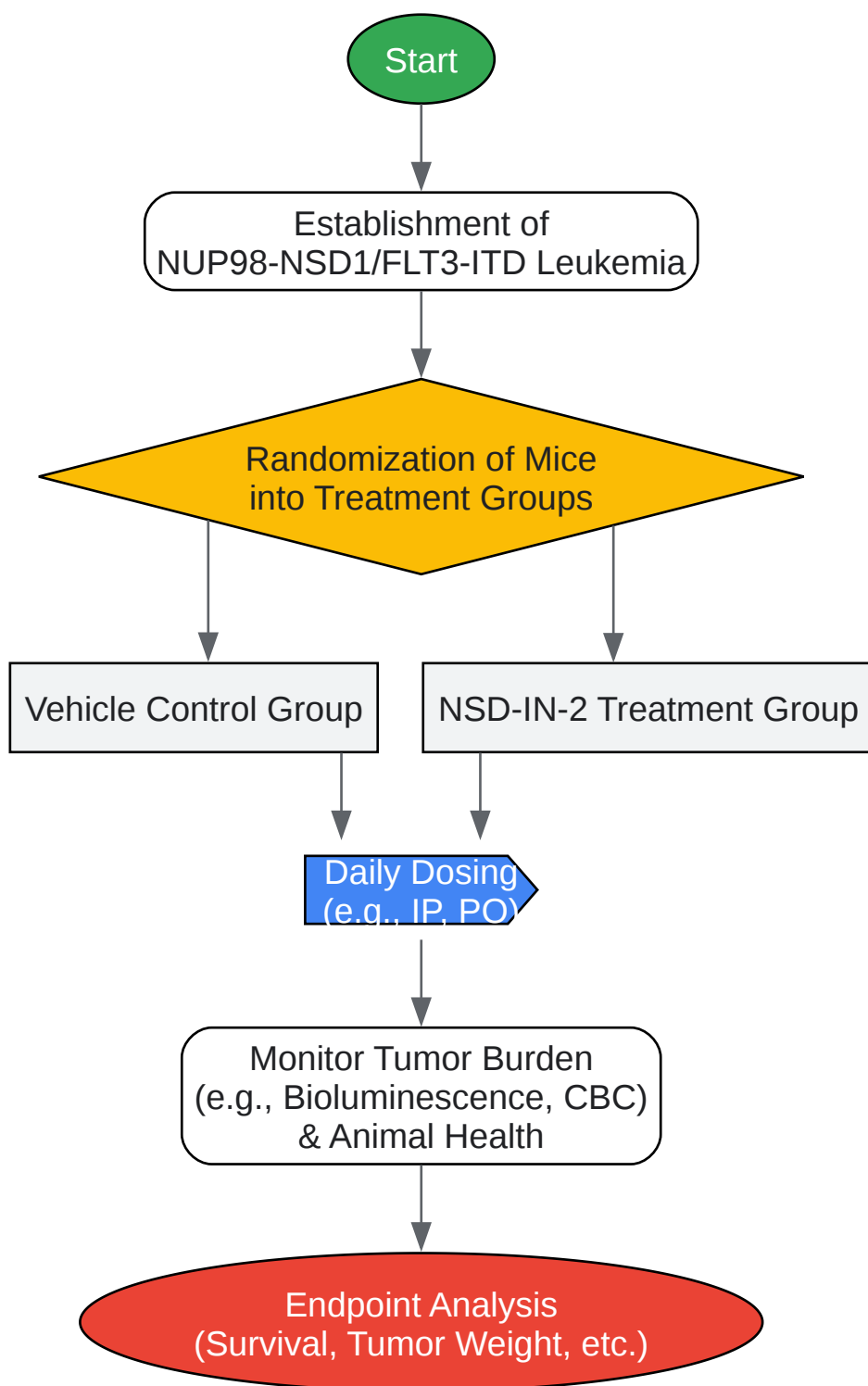
While specific in vivo efficacy data for **NSD-IN-2** in mouse models is not detailed in the public domain, the precursor compound, BT5, which shares the same core scaffold, has demonstrated potent in vitro activity against murine leukemia cells harboring the NUP98-NSD1 fusion protein.

Cell Line	Oncogene	Assay Type	Time Point	GI50 (μM)	Reference
Murine bone marrow progenitor cells	NUP98-NSD1	Cell Growth Inhibition (MTT)	7 days	1.3	[1]
Murine bone marrow progenitor cells	NUP98-NSD1	Cell Growth Inhibition (MTT)	3 days	Not Reported	[1]

Signaling Pathway

The NUP98-NSD1 fusion oncoprotein is a key driver in certain leukemias. It localizes to chromatin and aberrantly deposits dimethyl marks on histone H3 at lysine 36 (H3K36me2). This epigenetic modification leads to the upregulation of genes such as the HOXA cluster and MEIS1, which are essential for hematopoietic stem cell self-renewal and are hijacked by the fusion protein to drive leukemogenesis. **NSD-IN-2**, by irreversibly inhibiting the NSD1 SET domain, blocks H3K36me2 deposition, leading to the downregulation of these oncogenic target genes and subsequent inhibition of cancer cell growth.





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- To cite this document: BenchChem. [Application Notes and Protocols: NSD-IN-2 in Mouse Models of Cancer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11928476#application-of-nsd-in-2-in-mouse-models-of-cancer]

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